

Application Notes and Protocols for 5-isopropyl-1H-indazole Powder

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Compound of Interest

Compound Name: 5-isopropyl-1H-indazole

Cat. No.: B8792921

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Disclaimer: The following application notes and protocols for **5-isopropyl-1H-indazole** are based on the known properties of the parent compound, 1H-indazole, and its substituted derivatives. As of the date of publication, a specific Safety Data Sheet (SDS) for **5-isopropyl-1H-indazole** is not publicly available. Therefore, these guidelines are provided for informational purposes and should be supplemented by a thorough risk assessment by qualified personnel before any handling or use of this compound. All procedures should be conducted by trained individuals in a controlled laboratory setting.

Introduction

Indazole and its derivatives are significant heterocyclic scaffolds in medicinal chemistry, known for a wide range of biological activities, including anti-inflammatory, anti-tumor, and analgesic properties.[1][2][3] The 1H-indazole tautomer is generally more thermodynamically stable than the 2H-indazole form.[4][5] The addition of an isopropyl group at the 5-position of the indazole ring is anticipated to influence its lipophilicity and steric profile, potentially modulating its biological activity and pharmacokinetic properties.

This document provides a detailed guide to the safe handling, storage, and use of **5-isopropyl-1H-indazole** powder, drawing upon the established characteristics of the core indazole structure. The protocols herein are designed to ensure the integrity of the compound and the safety of laboratory personnel.

Material Identification and Properties

Due to the lack of specific experimental data for **5-isopropyl-1H-indazole**, the properties of the parent compound, 1H-indazole, are provided as a baseline. The introduction of an isopropyl group will increase the molecular weight and is expected to decrease the melting point and increase the boiling point and lipophilicity (logP).

Property	1H-Indazole	5-isopropyl-1H-indazole (Predicted)	Source
Molecular Formula	C ₇ H ₆ N ₂	C ₁₀ H ₁₂ N ₂	-
Molecular Weight	118.14 g/mol	160.22 g/mol	[6][7]
Appearance	White to brown crystalline powder/solid	White to off-white or light brown solid/powder	[6][8]
Melting Point	146-150 °C	Lower than 146 °C	[7][9]
Boiling Point	270 °C	Higher than 270 °C	[7][9]
Solubility	Insoluble in water; soluble in acids and ether	Likely insoluble in water; soluble in organic solvents (e.g., DMSO, DMF, alcohols)	[4]

Hazard Identification and Safety Precautions

The hazard profile for **5-isopropyl-1H-indazole** is inferred from the parent 1H-indazole and its other substituted analogs.

GHS Hazard Classification (Inferred):

Based on data for 1H-indazole and its derivatives, **5-isopropyl-1H-indazole** should be handled as a compound that is:

- Harmful if swallowed (Acute Toxicity, Oral, Category 4).[10]
- Causes skin irritation (Skin Corrosion/Irritation, Category 2).[6][8][10]
- Causes serious eye irritation (Serious Eye Damage/Eye Irritation, Category 2A).[6][8][10]
- May cause respiratory irritation (Specific Target Organ Toxicity — Single Exposure, Category 3).[8][10]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[11][12]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[11][12]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[13]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10][13]

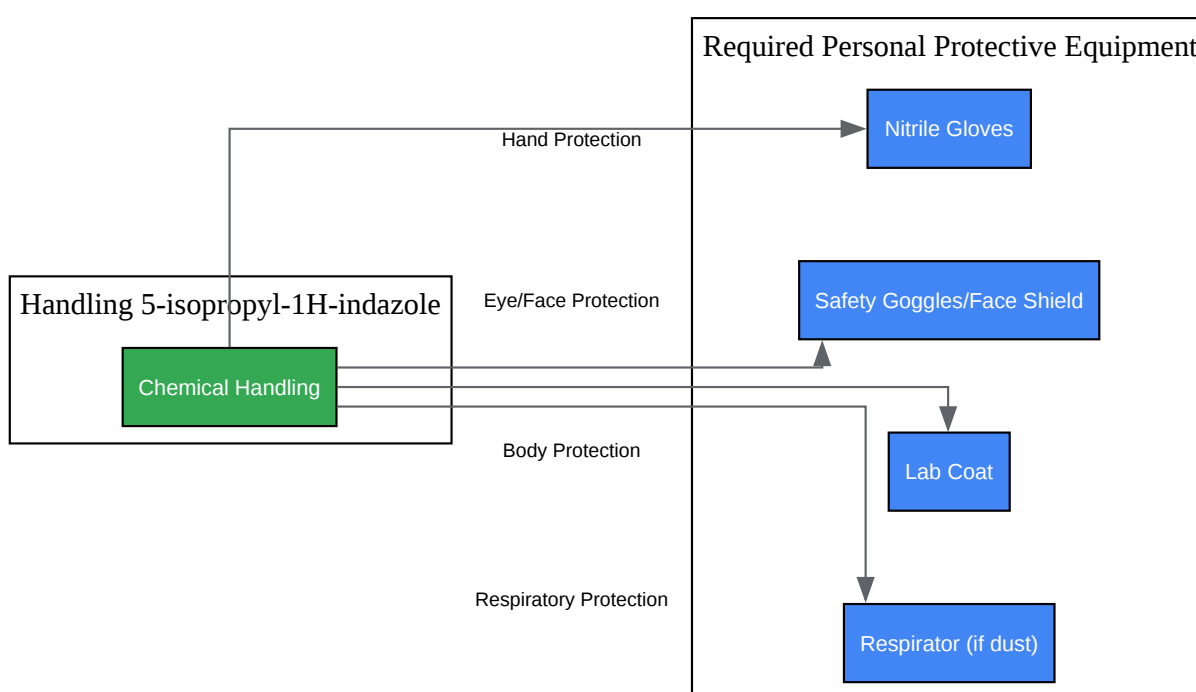
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **5-isopropyl-1H-indazole** powder to create a barrier between the handler and the chemical.[14]

- Hand Protection: Wear chemically resistant, disposable gloves (e.g., nitrile rubber).[8] Gloves must be inspected before use and changed immediately if contaminated.
- Eye and Face Protection: Use safety glasses with side shields or chemical splash goggles that meet ANSI Z87.1 standards.[15] A face shield is recommended for operations with a

high risk of splashing or dust generation.[15]

- Skin and Body Protection: A flame-resistant lab coat is required.[15] For larger quantities or when generating dust, disposable coveralls are recommended. Ensure shoes are closed-toed.
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved air-purifying respirator with a particulate filter (e.g., N95 or P100).[14]



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Caption: Personal Protective Equipment for Handling the Powder.

Handling Protocols

All handling of **5-isopropyl-1H-indazole** powder should be performed in a well-ventilated area, preferably within a certified chemical fume hood.

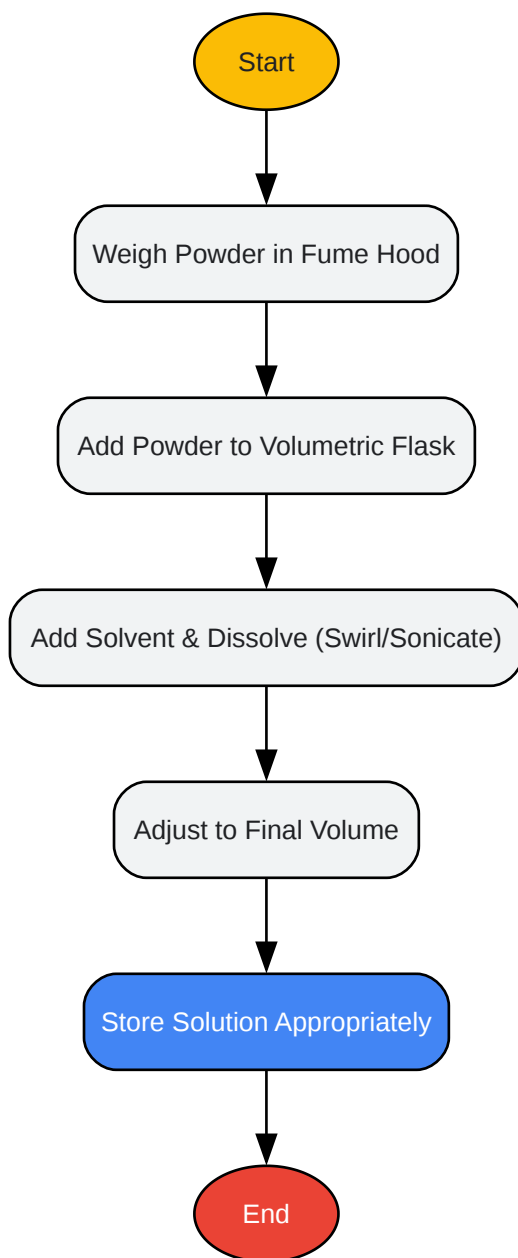
Weighing and Dispensing

- Preparation: Ensure the chemical fume hood is clean and uncluttered. Place a weigh boat on an analytical balance.
- Tare: Tare the balance with the weigh boat.
- Dispensing: Carefully dispense the powder into the weigh boat using a clean spatula. Avoid generating dust. If dust is generated, ensure the fume hood sash is at the appropriate height to capture it.
- Cleaning: After dispensing, carefully clean the spatula and any contaminated surfaces with a suitable solvent (e.g., ethanol or isopropanol) and wipe clean. Dispose of contaminated wipes as chemical waste.

Preparation of Stock Solutions

5-isopropyl-1H-indazole is predicted to be soluble in organic solvents such as dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and alcohols.

- Solvent Selection: Choose an appropriate solvent based on the experimental requirements.
- Calculation: Calculate the mass of the powder required to achieve the desired concentration.
- Dissolution: Add the weighed powder to a suitable volumetric flask. Add a portion of the solvent and swirl to dissolve. Sonication may be used to aid dissolution.
- Final Volume: Once the solid is fully dissolved, add the solvent to the final volume mark.
- Storage: Store the stock solution in a tightly sealed container, protected from light, and at the recommended temperature (see Section 5).



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Caption: Workflow for Preparing Stock Solutions.

Storage Protocols

Proper storage is crucial to maintain the stability and purity of **5-isopropyl-1H-indazole** powder.

- Container: Store in a tightly closed, light-resistant container.[\[11\]](#)[\[16\]](#)[\[17\]](#)

- Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation from air and moisture.[17]
- Temperature: Store in a cool, dry, and well-ventilated place.[10][11] Recommended storage temperature is room temperature, away from direct heat sources.
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[18][19]

Spill and Waste Management

Spill Response

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spread of the powder.
- Clean-up: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[10] Do not use water for clean-up.
- Decontaminate: Decontaminate the spill area with a suitable solvent and wipe clean.

Waste Disposal

Dispose of **5-isopropyl-1H-indazole** and any contaminated materials in accordance with local, state, and federal regulations. This material should be treated as hazardous chemical waste.

Conclusion

While specific data for **5-isopropyl-1H-indazole** is limited, a robust safety and handling protocol can be established by leveraging the known properties of the 1H-indazole scaffold. Adherence to the precautionary measures, proper use of personal protective equipment, and careful execution of handling and storage protocols are paramount to ensuring both the safety of laboratory personnel and the integrity of the compound for research and development applications. A thorough, site-specific risk assessment should always precede the use of this compound.

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